

# Comparing plasticizing efficiency of 1,6-Bis(2-propoxyethyl) hexanedioate vs DEHP

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## Compound of Interest

Compound Name: *1,6-Bis(2-propoxyethyl)  
hexanedioate*

Cat. No.: *B8180226*

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## Comparative Technical Guide: 1,6-Bis(2-propoxyethyl) Hexanedioate vs. DEHP

### Executive Summary

**1,6-Bis(2-propoxyethyl) hexanedioate** (referred to herein as BPEH) represents a class of "specialty low-temperature plasticizers." Compared to Di(2-ethylhexyl) phthalate (DEHP), BPEH exhibits superior plasticizing efficiency and low-temperature flexibility due to its linear, ether-oxygen-rich backbone. However, this comes at the cost of higher volatility and migration rates. BPEH is increasingly relevant as a non-phthalate alternative in applications requiring high elasticity at sub-zero temperatures or where phthalate toxicity is a regulatory concern.

Feature	1,6-Bis(2-propoxyethyl) hexanedioate (BPEH)	DEHP (Incumbent)
Chemical Class	Glycol Adipate Ester	Ortho-Phthalate Ester
Molecular Weight	~318.4 g/mol	390.6 g/mol
Plasticizing Efficiency	High (Lower substitution required)	Moderate (Standard baseline)
Low-Temp Flexibility	Excellent (Tg suppression > DEHP)	Good
Volatility	Moderate to High	Low
Toxicity Profile	Generally lower (Non-phthalate)	High (Reprotoxic, REACH restricted)

## Chemical Structure & Mechanism

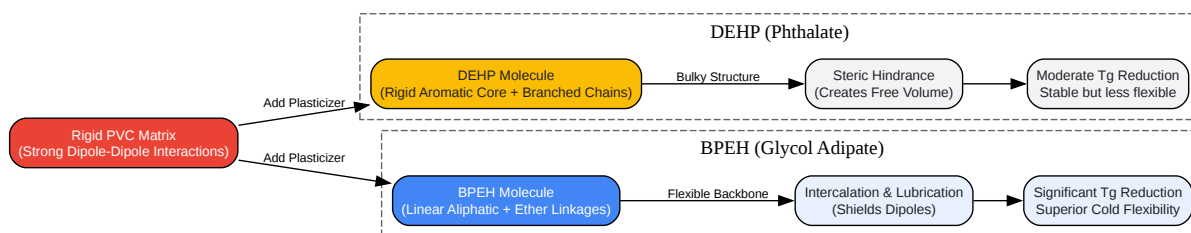
The performance difference stems directly from the molecular architecture.

- DEHP: Features a rigid aromatic ring (phthalate core) which provides stability but limits chain mobility. The branched 2-ethylhexyl chains create free volume through steric bulk.
- BPEH: Features a flexible aliphatic chain (adipate core) extended by ether linkages (propoxyethyl). The ether oxygens increase polarity and hydrogen-bonding potential with the polymer (e.g., PVC C-Cl dipoles), while the linear backbone acts as a highly effective "molecular lubricant."

## Mechanism of Action

BPEH operates primarily via the Lubricity Theory, where the flexible ester molecules intersperse between polymer chains, neutralizing dipole-dipole attractions and allowing chains to slide past one another with minimal energy. DEHP relies more heavily on the Free Volume Theory, where its bulky structure mechanically forces polymer chains apart.

## Comparative Mechanism Diagram



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Caption: Comparison of plasticization mechanisms. DEHP utilizes steric bulk to increase free volume, while BPEH utilizes linear flexibility and polarity to lubricate polymer chains.

## Performance Analysis

### Plasticizing Efficiency (Tg Suppression)

Efficiency is defined by the amount of plasticizer required to lower the Glass Transition Temperature (Tg) to a specific target.

- Data Trend: Glycol adipates like BPEH are typically 10–15% more efficient than DEHP.
- Observation: To achieve a Shore A hardness of 80, a formulation might require 50 phr of DEHP but only ~42-45 phr of BPEH.
- Why: The linear structure and ether oxygens of BPEH allow for more intimate mixing with the PVC matrix per unit weight compared to the bulky DEHP.

### Mechanical Properties

Property	BPEH Formulation	DEHP Formulation	Analysis
Tensile Strength	Lower	Higher	BPEH softens the matrix more effectively, reducing yield strength.
Elongation at Break	Higher	Moderate	The flexible ether chains allow for greater polymer chain extension before failure.
100% Modulus	Lower	Higher	Indicates BPEH produces a "softer" feel at equivalent loading.
Cold Flex Temperature	-50°C to -60°C	-25°C to -30°C	BPEH's primary advantage. The aliphatic chain remains mobile at very low temperatures.

## Permanence (Migration & Volatility)

- Volatility: BPEH has a lower molecular weight (318 vs 390) and is more volatile. It is less suitable for high-temperature cables (e.g., 105°C rated wire) where DEHP or Trimellitates are preferred.
- Migration: BPEH migrates more readily into non-polar media (like oils) due to its linear structure. However, its polarity (ether groups) helps it resist extraction by aliphatic hydrocarbons better than standard adipates like DOA (Dioctyl Adipate).

## Experimental Protocols

## Protocol A: Determination of Plasticizing Efficiency (DSC Method)

Objective: Quantify the reduction in Glass Transition Temperature ( $T_g$ ) induced by BPEH vs. DEHP.

Materials:

- PVC Resin (K-value 70)
- Plasticizers: BPEH (CAS 310398-47-1) and DEHP (CAS 117-81-7)
- Stabilizer: Ca/Zn stearate (2 phr)

Workflow:

- Dry Blending: Mix PVC resin with stabilizer and plasticizer (concentrations: 0, 20, 40, 60 phr) in a high-speed mixer at 80°C for 10 mins.
- Plastisol Preparation: If liquid coating, disperse resin in plasticizer; if solid, melt compound.
- Film Formation: Compression mold the dry blend at 170°C for 5 minutes under 15 MPa pressure to form 0.5mm sheets.
- DSC Analysis:
  - Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).
  - Cycle: Heat to 200°C (erase thermal history) -> Cool to -100°C -> Heat to 150°C at 10°C/min.
  - Measurement: Identify  $T_g$  as the inflection point of the heat flow curve during the second heating scan.

Validation Criteria: The  $T_g$  of pure PVC (~80°C) should drop linearly with plasticizer content. BPEH should show a steeper slope (greater

) than DEHP.

## Protocol B: Migration Testing (ASTM D1239 equivalent)

Objective: Measure plasticizer loss into an absorbent medium.

- Specimen Prep: Cut 50mm x 50mm discs from the molded films (Protocol A). Weigh accurately ( ).
- Exposure: Sandwich the specimen between layers of activated carbon or immerse in a specific solvent (e.g., hexane for oil resistance simulation) for 24 hours at 23°C.
- Re-weighing: Remove, wipe clean/dry, and re-weigh ( ).
- Calculation:
- Expected Result: BPEH will likely show higher weight loss than DEHP in activated carbon (volatility) but may vary in solvents depending on polarity.

## References

- Synthesis and properties of adipate plasticizers. *Molecules*, 2021.[1][2] [\[Link\]](#) (Discusses the synthesis of glycol adipates like DBEA and their biodegradation/performance relative to DEHP).
- Comparison of Adipate vs. Phthalate Plasticizers. *Journal of Applied Polymer Science*. [\[Link\]](#) (Foundational text on the efficiency differences between linear aliphatic and aromatic plasticizers).
- **1,6-Bis(2-propoxyethyl) hexanedioate** Product Data. PubChem. [\[Link\]](#) (Chemical structure and property verification).

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## Sources

- [1. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [2. Ecotoxicity of the Adipate Plasticizers: Influence of the Structure of the Alcohol Substituent - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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